

Technical Guide: Synthesis, Properties, and Sourcing of Cyclopropylmethyl-d2 Alcohol

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Compound of Interest

Compound Name: Cyclopropylmethyl-d2 alcohol

CAS No.: 90568-07-3

Cat. No.: B1428260

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Executive Summary & Chemical Profile

Cyclopropylmethyl-d2 alcohol (Cyclopropyl-1,1-d2-methanol) is a critical deuterated intermediate used primarily in the pharmaceutical industry to probe metabolic pathways and enhance drug stability. By substituting the alpha-methylene hydrogens with deuterium, researchers can exploit the Deuterium Kinetic Isotope Effect (DKIE) to slow down cytochrome P450-mediated oxidation, potentially extending the half-life of cyclopropyl-containing therapeutics.

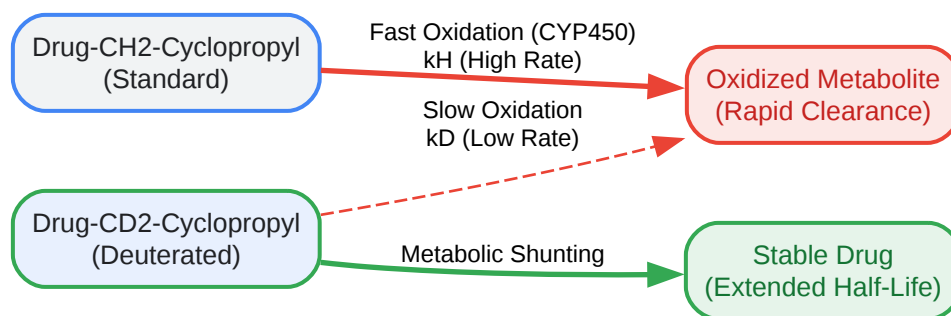
Chemical Identity

Property	Specification
Chemical Name	Cyclopropyl-1,1-d2-methanol
CAS Number	90568-07-3
Molecular Formula	C ₄ H ₆ D ₂ O
Molecular Weight	74.12 g/mol
Appearance	Colorless liquid
Isotopic Purity	Typically ≥ 98 atom % D
Boiling Point	~123–124 °C (760 mmHg)

Strategic Application: The Deuterium Switch

The cyclopropylmethyl moiety is a common pharmacophore (found in opioids like Naltrexone and Buprenorphine, and various kinase inhibitors). However, the methylene group (-position) adjacent to the hydroxyl or amine is a "metabolic soft spot," prone to rapid oxidation.

Mechanism of Action: Replacing C-H bonds with C-D bonds at this position increases the bond dissociation energy (BDE) by approximately 1.2–1.5 kcal/mol. This impedes the rate-limiting step of hydrogen abstraction by metabolic enzymes (e.g., CYP450), often shifting metabolism to other sites or reducing clearance rates without altering the drug's binding affinity.



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Figure 1: The Deuterium Kinetic Isotope Effect (DKIE) shunts metabolism away from the stabilized alpha-position.

Synthesis Protocol

While commercial sources exist, in-house synthesis is often required for custom enrichment levels or bulk requirements. The most robust method involves the reduction of Methyl cyclopropanecarboxylate using Lithium Aluminum Deuteride (LiAlD₄).

Method A: Reductive Synthesis via LiAlD₄

Reagents & Materials

- Precursor: Methyl cyclopropanecarboxylate (CAS 2868-37-3) or Cyclopropanecarboxylic acid.
- Reducing Agent: Lithium Aluminum Deuteride (LiAlD₄), 98+ atom % D.
- Solvent: Anhydrous Tetrahydrofuran (THF) or Diethyl Ether (Et₂O).
- Quenching: Sodium Sulfate decahydrate (Na₂SO₄·10H₂O) or Fieser reagents.

Step-by-Step Protocol

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel. Flush with Argon or Nitrogen.
- Slurry Preparation: Charge the flask with LiAlD₄ (1.2 equivalents) and anhydrous THF. Cool the suspension to 0°C using an ice bath.
- Addition: Dissolve Methyl cyclopropanecarboxylate (1.0 equivalent) in minimal anhydrous THF. Add this solution dropwise to the LiAlD₄ slurry over 30–60 minutes.
 - Critical Control: Maintain temperature < 10°C to prevent vigorous exotherms.
- Reaction: Once addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours.
 - Self-Validating Step: Monitor by TLC (stain with KMnO₄) or GC-MS. The starting ester spot should disappear completely.
- Quenching (Fieser Method):

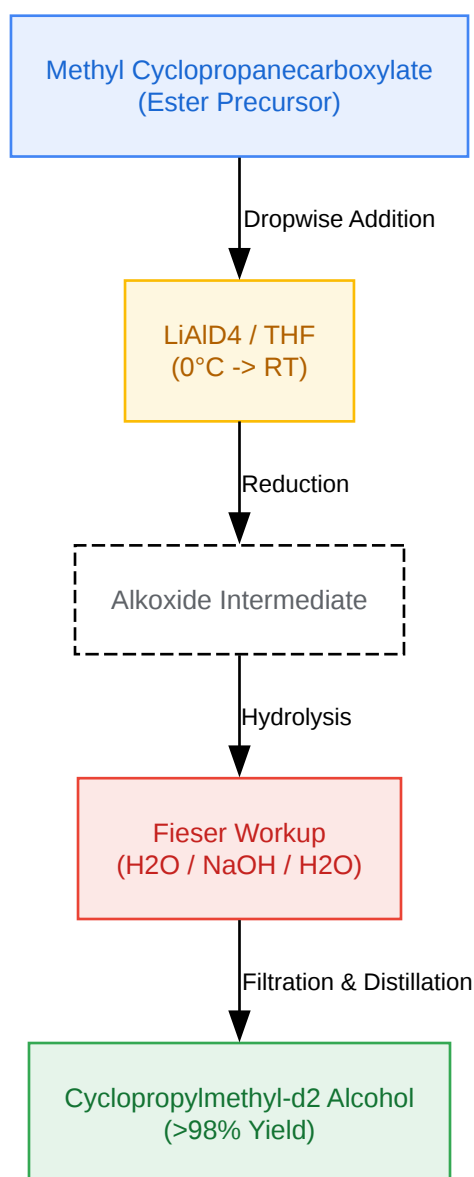
- Cool back to 0°C.
- Slowly add water (

mL per

grams of LiAlD₄).
- Add 15% aqueous NaOH (

mL).
- Add water (

mL).
- Result: A granular white precipitate of aluminum salts forms, which is easy to filter.
- Isolation: Filter the mixture through a celite pad. Wash the cake with THF. Dry the filtrate over anhydrous MgSO₄, filter, and concentrate under reduced pressure (careful: product is volatile).
- Purification: Distill the crude oil at atmospheric pressure (bp ~123°C) to obtain pure **Cyclopropylmethyl-d₂ alcohol**.



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Figure 2: Synthetic workflow for the reduction of cyclopropyl ester to deuterated alcohol.

Commercial Availability & Sourcing

For small-scale R&D (milligram to gram scale), purchasing is often more time-efficient than synthesis. The following suppliers are verified sources for CAS 90568-07-3.

Supplier	Product Code	Purity (Isotopic)	Typical Pack Sizes	Region
CDN Isotopes	D-7004	99 atom % D	0.1g, 0.25g	North America / Global
Medical Isotopes	12198	98 atom % D	Custom	North America
LGC Standards	CDN-D-7004	99 atom % D	0.1g	Europe / Global
CymitQuimica	TR-CDN-D-7004	98 atom % D	Research Scale	Europe

Procurement Note: Due to the high value of deuterated reagents, verify the "atom % D" on the Certificate of Analysis (CoA). For metabolic studies, >98% enrichment is recommended to avoid kinetic ambiguity.

References

- CDN Isotopes.Product Specification: **Cyclopropylmethyl-d2 alcohol** (D-7004).[1] Retrieved from
- LGC Standards.Reference Material: Cyclopropyl-1,1-d2-methanol. Retrieved from
- Fisher Scientific.Cyclopropyl-1-d1-methyl-d2 Alcohol Sourcing.[2] Retrieved from
- CymitQuimica.Isotope Catalog: Cyclopropylmethyl-d2-alcohol.[1] Retrieved from
- LookChem.Cyclopropyl-1,1-d2-methanol Structure and Suppliers. Retrieved from
- Sigma-Aldrich.Cyclopropanemethanol (Unlabelled Parent Reference).[3] Retrieved from

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Sources

- 1. No results for search term "TR-CDN-D-7004" | [CymitQuimica \[cymitquimica.com\]](#)
- 2. Cyclopropyl-1-d1-methyl-d2 Alcohol, CDN 0.25 g | [Buy Online](#) | CDN | [Fisher Scientific \[fishersci.fi\]](#)
- 3. シクロプロパンメタノール $\geq 99.5\%$ | [Sigma-Aldrich \[sigmaaldrich.com\]](#)
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